

# Withaphysalin A: A Systematic Review of its Therapeutic Potential

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## Compound of Interest

Compound Name: Withaphysalin A

Cat. No.: B12318258

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A Technical Guide for Researchers and Drug Development Professionals

## Introduction

**Withaphysalin A**, a naturally occurring steroidal lactone belonging to the withanolide class, has emerged as a compound of significant interest in the fields of oncology and immunology.[1][2] Extracted from plants of the *Physalis* genus, this phytochemical has demonstrated potent anti-cancer and anti-inflammatory properties in a variety of preclinical studies.[3][4] This technical guide provides a comprehensive review of the existing literature on **Withaphysalin A**, focusing on its mechanisms of action, quantitative biological activity, and the experimental protocols used for its evaluation. The information is presented to serve as a foundational resource for researchers and professionals involved in drug discovery and development.[1]

## Anti-Cancer Activity of Withaphysalin A

**Withaphysalin A** exerts its anti-cancer effects through multiple mechanisms, including the induction of programmed cell death (apoptosis), cell cycle arrest, and the modulation of key signaling pathways crucial for cancer cell proliferation and survival.[5]

## Cytotoxic Effects on Cancer Cell Lines

The cytotoxic potential of **Withaphysalin A** has been evaluated across a range of human cancer cell lines. The half-maximal inhibitory concentration (IC<sub>50</sub>), a measure of a compound's potency, demonstrates its efficacy in inducing cell death.[1]

Cancer Type	Cell Line	IC50 (μM)
Breast Cancer	MDA-MB-231	1.066
Breast Cancer	MCF-7	0.8536
Endometrial Cancer	KLE	10
Cervical Cancer	CaSKi	0.45
Prostate Cancer	PC-3	~1.0
Prostate Cancer	DU-145	~1.0

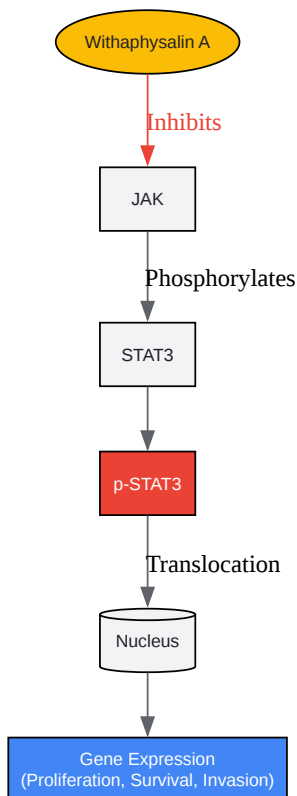
Caption: Summary of **Withaphysalin A** IC50 values in various cancer cell lines.[5]

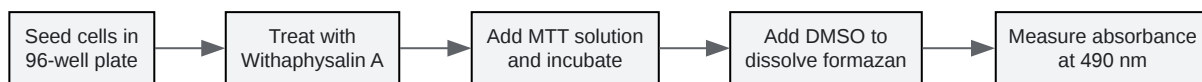
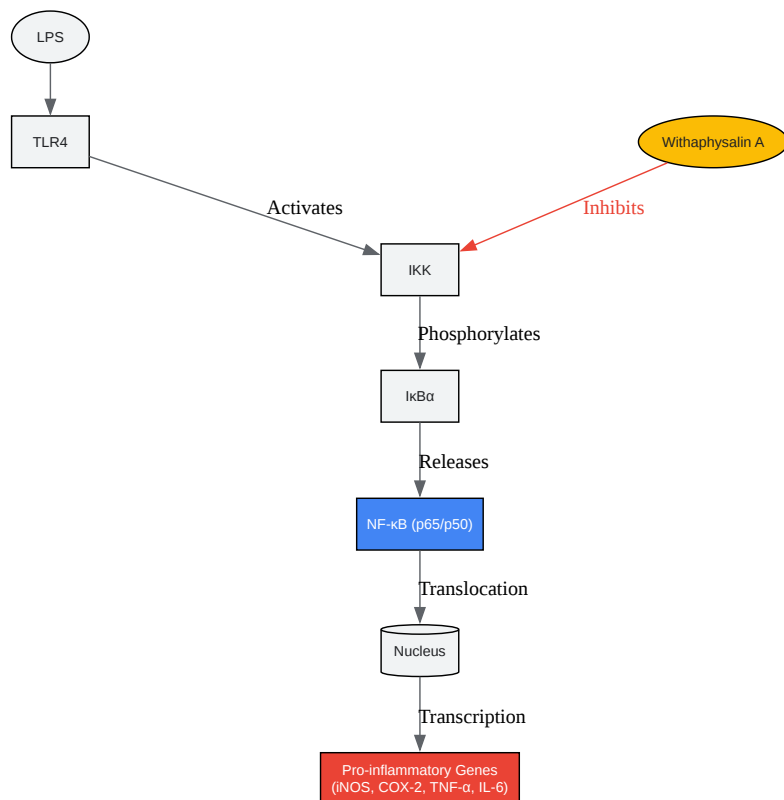
## Mechanisms of Anti-Cancer Action

**Apoptosis Induction:** **Withaphysalin A** has been shown to induce apoptosis in cancer cells, potentially through the generation of reactive oxygen species (ROS) and the activation of caspase-dependent pathways.[5]

**Cell Cycle Arrest:** The compound can arrest the cell cycle at the G2/M phase, thereby inhibiting cancer cell proliferation.[5]

**JAK/STAT Pathway Inhibition:** **Withaphysalin A** has been reported to suppress the JAK/STAT3 signaling pathway.[5] This pathway is often constitutively active in cancer and plays a critical role in tumor cell proliferation, survival, and invasion.[5]





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